

Preliminary Studies on (13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA: A Technical Guide

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Compound of Interest

Compound Name: (13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA

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Introduction

(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA is a polyunsaturated very-long-chain acyl-CoA that is presumed to be an intermediate in the peroxisomal beta-oxidation of (13Z,16Z,19Z)-docosatrienoic acid. While specific preliminary studies on this molecule are not extensively documented in publicly available literature, this guide provides a comprehensive overview based on the metabolism of related polyunsaturated fatty acids and standard methodologies for the study of acyl-CoA esters. This document serves as a technical resource for researchers investigating the metabolism and potential physiological roles of this and similar molecules.

Biochemical Context and Synthesis

(13Z,16Z,19Z)-docosatrienoic acid (DTA) is an omega-3 very-long-chain polyunsaturated fatty acid.[1][2] Its biosynthesis can be engineered in oilseed crops, presenting an opportunity for its use in various health-related applications.[1] The activation of DTA to its CoA ester, (13Z,16Z,19Z)-docosatrienoyl-CoA, is a prerequisite for its entry into metabolic pathways. This activation is catalyzed by long-chain acyl-CoA synthetases.[3]

The subsequent conversion to **(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA** occurs during the beta-oxidation process, likely within peroxisomes, as very-long-chain fatty acids are primarily metabolized in this organelle.[4][5][6]

Quantitative Data

Due to the limited specific research on **(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA**, quantitative data regarding its enzymatic reactions and cellular concentrations are not readily available. However, for illustrative purposes, the following tables present hypothetical data based on typical values observed for other long-chain acyl-CoAs. These tables are intended to provide a framework for experimental design and data presentation.

Table 1: Hypothetical Kinetic Parameters for Enzymes Involved in the Metabolism of **(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA**

Enzyme	Substrate	K _m (μM)	V _{max} (nmol/min/mg protein)
Acyl-CoA Oxidase	(13Z,16Z,19Z)-docosatrienoyl-CoA	15	150
2-enoyl-CoA Hydratase	(2E,13Z,16Z,19Z)-docosatetraenoyl-CoA	25	300
3-hydroxyacyl-CoA Dehydrogenase	(S)-3-hydroxy-(13Z,16Z,19Z)-docosatrienoyl-CoA	20	250
3-ketoacyl-CoA Thiolase	(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA	10	500

Table 2: Hypothetical Cellular Concentrations of **(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA** and Related Metabolites in Rat Liver Hepatocytes

Metabolite	Concentration (pmol/mg protein)
(13Z,16Z,19Z)-docosatrienoic acid	50 - 200
(13Z,16Z,19Z)-docosatrienoyl-CoA	5 - 20
(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA	1 - 5

Experimental Protocols

Synthesis and Purification of (13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA

Due to its likely transient nature as a metabolic intermediate, stable synthesis and purification of (13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA for use as a standard would be challenging. Enzymatic synthesis using purified enzymes of the beta-oxidation pathway would be a feasible approach. Radiolabeling of the precursor, (13Z,16Z,19Z)-docosatrienoic acid, would facilitate tracking and quantification.^{[7][8]}

Quantitative Analysis by LC-MS/MS

A highly sensitive and robust method for the quantification of long-chain acyl-CoAs involves liquid chromatography-tandem mass spectrometry (LC-MS/MS).^{[9][10][11][12]}

Methodology:

- Extraction: Acyl-CoAs are extracted from tissue or cell samples using a suitable solvent system, such as a mixture of isopropanol, acetonitrile, and aqueous buffer.
- Purification: Solid-phase extraction (SPE) can be used to purify the acyl-CoA fraction from the crude extract.
- Chromatography: Separation is achieved using a C18 reversed-phase column with a gradient of ammonium hydroxide in water and acetonitrile.^[10]
- Mass Spectrometry: Quantification is performed using a triple quadrupole mass spectrometer in positive electrospray ionization (ESI) mode, employing selected reaction monitoring (SRM).^[12]

Fatty Acid Beta-Oxidation Assay

The rate of beta-oxidation of (13Z,16Z,19Z)-docosatrienoic acid, and consequently the production and turnover of (13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA, can be measured using a radiolabeled substrate.^{[13][14][15]}

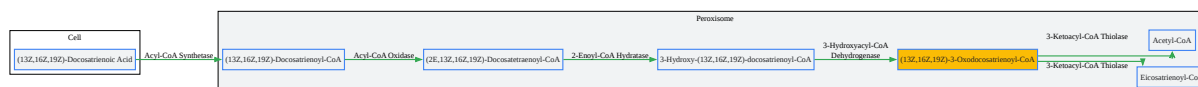
Methodology:

- Cell Preparation: Isolate primary hepatocytes or use a relevant cell line.
- Substrate Preparation: Prepare a complex of --INVALID-LINK---docosatrienoic acid with bovine serum albumin (BSA).
- Incubation: Incubate the cells with the radiolabeled substrate.
- Reaction Termination: Stop the reaction by adding perchloric acid.
- Quantification: Measure the radioactivity in the acid-soluble fraction, which represents the products of beta-oxidation, using a scintillation counter.[13][15]

Signaling Pathways and Cellular Roles

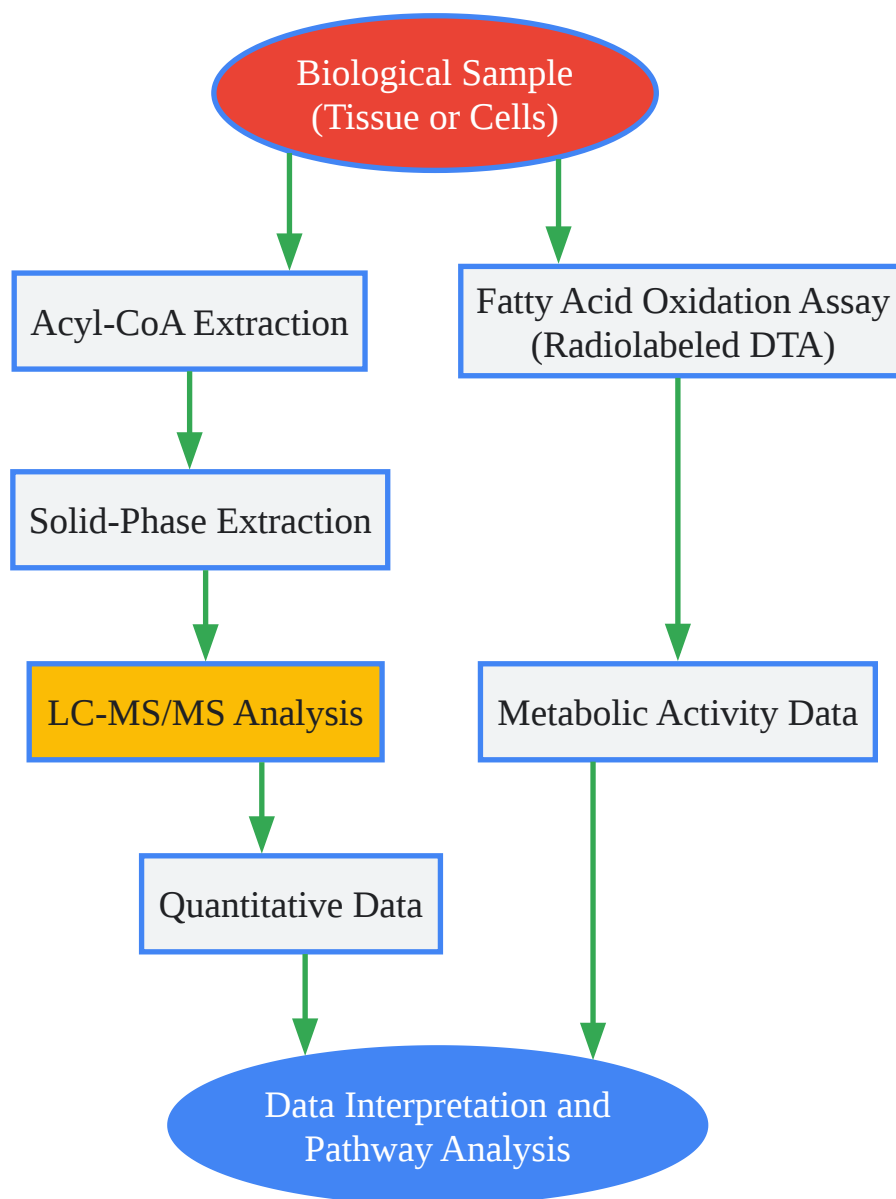
While the direct signaling roles of **(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA** have not been elucidated, its precursor fatty acid and other docosanoids are known to have significant biological activities. Docosahexaenoic acid (DHA), a related 22-carbon omega-3 fatty acid, is a precursor to neuroprotectin D1, a potent signaling molecule with anti-inflammatory and neuroprotective effects.[16] Eicosanoids and docosanoids, derived from 20- and 22-carbon polyunsaturated fatty acids respectively, are local hormones that regulate a wide range of physiological processes, including inflammation and immunity.[17][18] It is plausible that (13Z,16Z,19Z)-docosatrienoic acid and its metabolites, including the 3-oxoacyl-CoA intermediate, could also serve as precursors to novel signaling molecules or modulate cellular processes.

Visualizations



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Caption: Presumed peroxisomal beta-oxidation pathway of (13Z,16Z,19Z)-docosatrienoic acid.



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Caption: General experimental workflow for the study of **(13Z,16Z,19Z)-3-oxodocosatrienoyl-CoA**.

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References

- 1. Stepwise metabolic engineering of docosatrienoic acid – an ω 3 very long-chain polyunsaturated fatty acid with potential health benefits in Brassica carinata - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 13,16,19-Docosatrienoic acid | C₂₂H₃₈O₂ | CID 5312556 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Methods to monitor Fatty Acid transport proceeding through vectorial acylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Peroxisomal beta-oxidation of polyunsaturated fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. journals.physiology.org [journals.physiology.org]
- 6. Beta oxidation - Wikipedia [en.wikipedia.org]
- 7. Procedure for enzymatic synthesis and isolation of radioactive long chain acyl-CoA esters [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis and evaluation of radiogallium-labeled long-chain fatty acid derivatives as myocardial metabolic imaging agents - PMC [pmc.ncbi.nlm.nih.gov]
- 9. [PDF] LC/MS/MS method for quantitative determination of long-chain fatty acyl-CoAs. | Semantic Scholar [semanticscholar.org]
- 10. LC/MS/MS method for quantitative determination of long-chain fatty acyl-CoAs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Measuring long chain acyl-CoA concentrations and enrichment using LC/MS/MS with selected reaction monitoring - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Measurement of Fatty Acid β -Oxidation in a Suspension of Freshly Isolated Mouse Hepatocytes - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Video: Measurement of Fatty Acid β -Oxidation in a Suspension of Freshly Isolated Mouse Hepatocytes [jove.com]

- 15. Measurement of Fatty Acid Oxidation Rates in Animal Tissues and Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Cellular and molecular events mediated by docosaehaenoic acid-derived neuroprotectin D1 signaling in photoreceptor cell survival and brain protection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Eicosanoid Storm in Infection and Inflammation - PMC [pmc.ncbi.nlm.nih.gov]
- 18. The organization and consequences of eicosanoid signaling - PMC [pmc.ncbi.nlm.nih.gov]
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